

Technical Support Center: Sosimerasib Experiments

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Compound of Interest

Compound Name: *Sosimerasib*
CAS No.: *2839563-01-6*
Cat. No.: *B15613137*

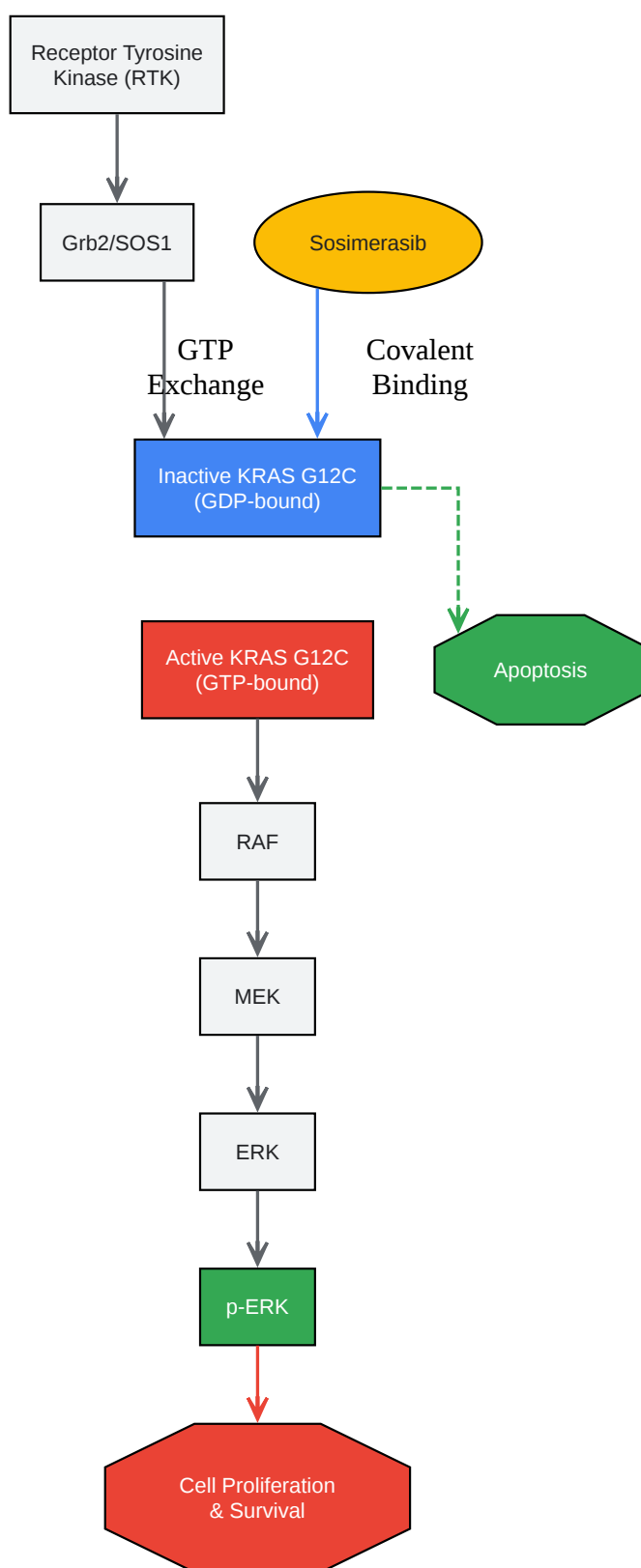
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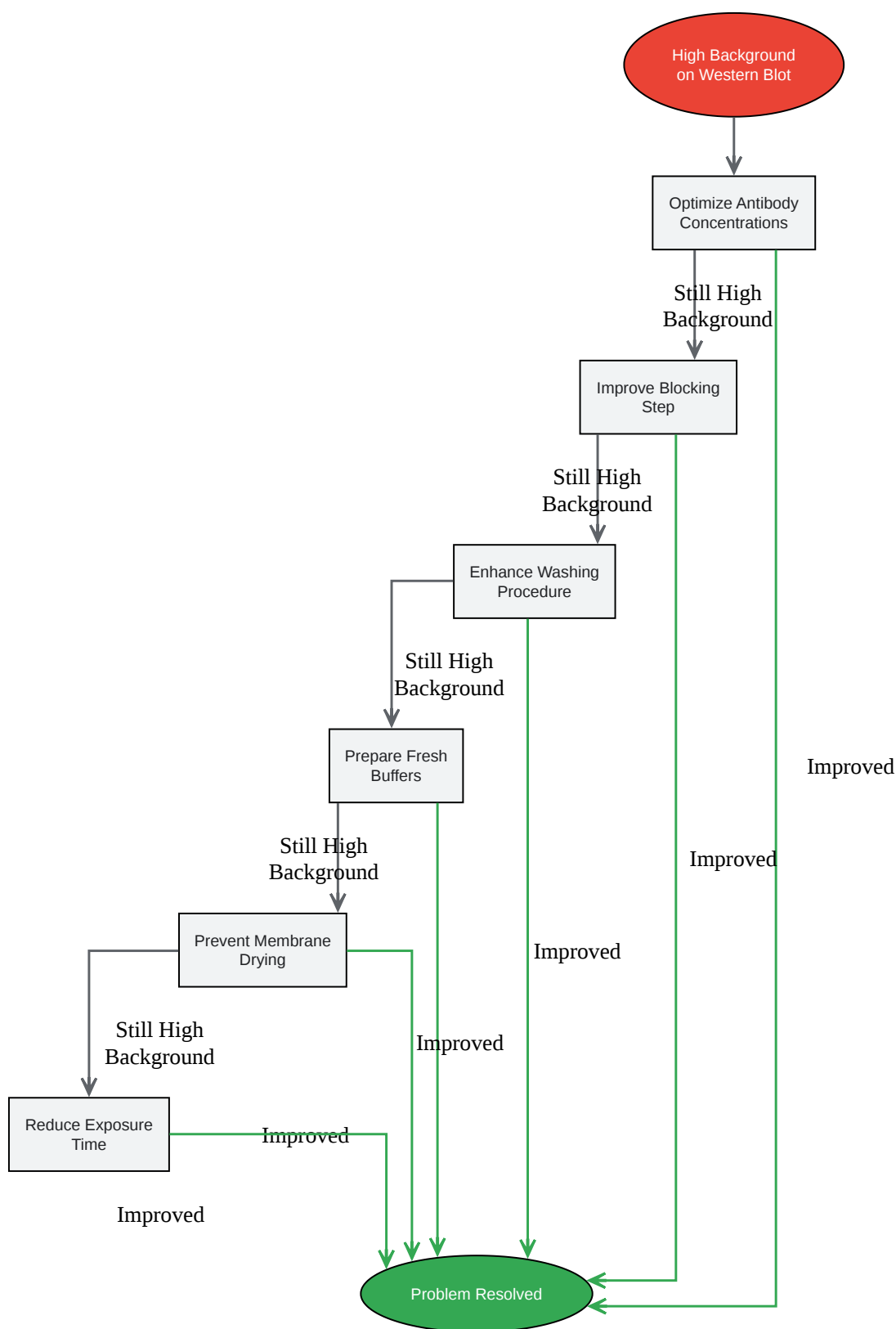
This technical support center provides troubleshooting guidance and frequently asked questions for researchers working with **Sosimerasib**, a potent and highly selective KRAS G12C inhibitor.

Understanding Sosimerasib's Mechanism of Action

Sosimerasib is an inhibitor that specifically targets the KRAS G12C mutation.^[1] It functions by covalently binding to the cysteine residue of the mutated KRAS G12C protein, effectively locking it in an inactive, GDP-bound state. This inhibition prevents the activation of downstream signaling pathways, most notably the MAPK pathway (RAF-MEK-ERK), which is crucial for cancer cell proliferation and survival.

Signaling Pathway of Sosimerasib





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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